

ammonium nonanoate OMRI certification organic standards compliance

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

Cat. No.: S696831

[Get Quote](#)

OMRI Certification and Organic Compliance

Ammonium nonanoate is accepted for use in organic production systems. Key compliance details are summarized below.

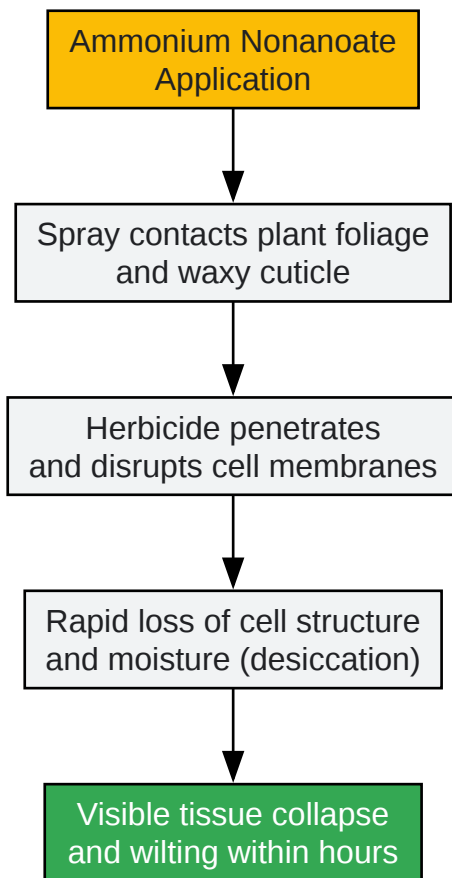
Aspect	Details
OMRI Status [1]	OMRI Listed
USDA NOP Compliance [1]	Approved for use in organic farming.
Substance Origin [2] [1] [3]	Natural (Non-synthetic). Derived from nonanoic acid (pelargonic acid), a fatty acid found in various plants and animal products.
General Use	Nonsystemic, broad-spectrum contact herbicide for weed suppression and control [2] [3].

Mechanism of Action and Key Characteristics

As a contact herbicide, **ammonium nonanoate**'s action is physical and rapid.

- **Mode of Action:** It is a **contact herbicide** that disrupts plant cell membranes upon foliar contact, causing rapid cell desiccation and tissue collapse (visible within hours) [1] [3] [4]. It is **non-systemic** and has **no soil activity** [2] [4].
- **Key Characteristics:** It is valued for being **biodegradable**, with a short environmental persistence of typically a few days, and is considered **non-toxic** to birds and mammals [1].

The mechanism is a direct physical process, which differs from systemic herbicides that involve complex biochemical pathways. The diagram below illustrates this contact-action workflow.



[Click to download full resolution via product page](#)

Experimental Data and Performance Comparison

The following table summarizes efficacy data from a field study on weed control, illustrating the relationship between application parameters and effectiveness [5].

Herbicide Rate (kg·ha ⁻¹ a.i.)	Application Volume (L·ha ⁻¹)	Observed Efficacy & Notes
7.2 kg·ha ⁻¹	164, 327, 654 L·ha ⁻¹	Evaluated weed control efficacy on endemic populations; higher volumes likely improve coverage [5].
10.8 kg·ha ⁻¹	164, 327, 654 L·ha ⁻¹	Higher rate may improve control; complete coverage is critical for efficacy [5].

A separate study in organic Vidalia onion production tested **ammonium nonanoate** at **4%, 6%, 8%, and 10% concentrations** against cool-season weeds [5]. The key findings were:

- **4% and 6% solutions** did not provide adequate weed control and resulted in reduced onion yields.
- **8% and 10% solutions** controlled cutleaf evening-primrose and lesser swinecress as effectively as the standard organic herbicide d-limonene (14%).
- Despite this level of control, the **yield protection was inconsistent**, leading researchers to conclude there was no advantage to using it over cultivation alone for cool-season weeds in that specific crop system [5].

Application Guidelines and Precautions

- **Best Practices:** For best results, ensure **thorough and uniform wetting** of target plants [4]. Apply in **warm, dry weather** for fastest activity [4].
- **Safety Precautions:** Despite its favorable environmental profile, **ammonium nonanoate** can cause **substantial but temporary eye injury and skin irritation** [4]. Users must wear required personal protective equipment (PPE) including coveralls, chemical-resistant gloves, footwear, and protective eyewear [4]. Observe a **12-hour Restricted Entry Interval (REI)** after application [4].

Research Summary

For researchers and scientists, the key points are:

- **Ammonium nonanoate** is an **OMRI-listed, organic-compliant** contact herbicide.
- Its efficacy is highly dependent on **complete coverage and appropriate application rates**.
- It functions through a **physical mode of action** (membrane disruption) rather than a biochemical pathway.

- Performance is **context-dependent** and may not surpass other methods like mechanical cultivation in all cropping systems.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. : A Safer, Ammonium Herbicide Solution | Floridist Nonanoate Organic [floridist.com]
2. - Wikipedia Ammonium nonanoate [en.wikipedia.org]
3. Ammonium nonanoate [sitem.herts.ac.uk]
4. Scythe (pelargonic acid) and Axxe (ammonium) | NC State... nonanoate [content.ces.ncsu.edu]
5. | 4 Publications | 6 Citations | Top Authors Ammonium nonanoate [scispace.com]

To cite this document: Smolecule. [ammonium nonanoate OMRI certification organic standards compliance]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b696831#ammonium-nonanoate-omri-certification-organic-standards-compliance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com